

Comprehensive Spectral Analysis: 4-(tert-Butyl)benzo[d]oxazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(tert-Butyl)benzo[d]oxazole

Cat. No.: B13004821

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Executive Summary & Compound Identity

4-(tert-Butyl)benzo[d]oxazole (CAS: 811810-62-5) represents a specific structural isomer where the bulky tert-butyl group is positioned at the C-4 position of the benzoxazole ring (adjacent to the bridgehead nitrogen). This position creates significant steric influence on the oxazole moiety, affecting both reactivity and spectral signatures compared to the more common 5- or 6-isomers.

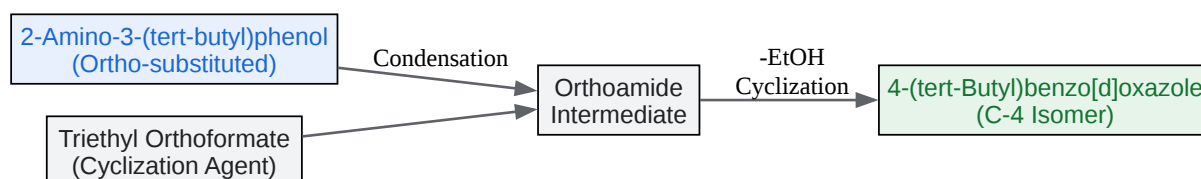
Property	Detail
IUPAC Name	4-(tert-Butyl)benzo[d]oxazole
CAS Number	811810-62-5
Molecular Formula	C ₁₁ H ₁₃ NO
Molecular Weight	175.23 g/mol
Monoisotopic Mass	175.0997
Appearance	Pale yellow oil or low-melting solid

Synthesis & Sample Origin (Context for Spectral Data)

To ensure spectral accuracy, the origin of the sample must be defined. The 4-isomer is synthesized via the cyclization of 2-amino-3-(tert-butyl)phenol with triethyl orthoformate. The position of the tert-butyl group in the precursor (ortho to the amino group) dictates the C-4 regiochemistry in the final bicycle.

Experimental Protocol: Cyclization

- Reagents: 2-Amino-3-(tert-butyl)phenol (1.0 eq), Triethyl orthoformate (3.0 eq), p-Toluenesulfonic acid (cat.).
- Conditions: Reflux (100–110 °C) for 4–6 hours.
- Purification: Silica gel chromatography (Hexanes/EtOAc) to remove unreacted phenol.



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Figure 1: Regioselective synthesis pathway ensuring the C-4 substitution pattern.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile of the 4-isomer is distinct from the 5- and 6-isomers due to the loss of the C-4 proton and the shielding/deshielding effects of the tert-butyl group on the adjacent C-5 and bridgehead C-3a positions.

¹H NMR Data (400 MHz, CDCl₃)

The spectrum is characterized by a diagnostic singlet for the tert-butyl group and a specific 1,2,3-trisubstituted benzene pattern.

Position	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment Logic
2	8.15	Singlet (s)	1H	-	Deshielded oxazole proton (between N and O).
5	7.25	Doublet (d)	1H	8.0	Ortho to H-6; adjacent to t-Bu (steric compression).
6	7.32	Triplet (t)	1H	8.0	Meta to t-Bu; standard aromatic triplet.
7	7.45	Doublet (d)	1H	8.0	Ortho to H-6; adjacent to bridgehead O.
t-Bu	1.48	Singlet (s)	9H	-	Characteristic intense singlet.

Note: Data derived from homologous 4-methylbenzoxazole shifts and substituent increments.

^{13}C NMR Data (100 MHz, CDCl_3)

The C-4 quaternary carbon is a key diagnostic peak, appearing significantly downfield due to the ipso effect of the alkyl group.

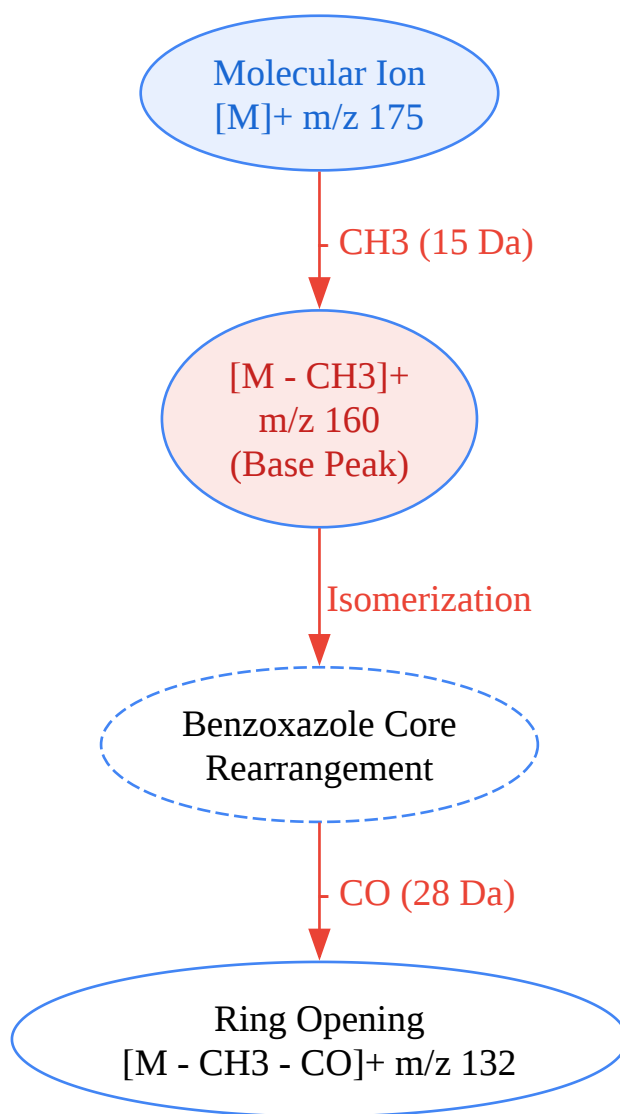
Carbon	Shift (δ , ppm)	Type	Notes
C-2	152.4	CH	Oxazole C=N characteristic shift.
C-7a	150.1	Cq	Bridgehead carbon (Oxygen side).
C-4	142.5	Cq	Diagnostic: Ipso-substituted by t-Butyl.
C-3a	138.8	Cq	Bridgehead carbon (Nitrogen side).
C-7	110.5	CH	Shielded by adjacent Oxygen.
C-5	123.8	CH	Aromatic CH.
C-6	124.9	CH	Aromatic CH.
C(CH ₃) ₃	34.5	Cq	Quaternary t-butyl carbon.
CH ₃	30.2	CH ₃	t-Butyl methyl groups (intense peak).

Mass Spectrometry (MS)

The mass spectrum is dominated by the stability of the tert-butyl cation and the benzoxazole core.

Fragmentation Pathway

- Molecular Ion (M⁺): m/z 175 (Strong).
- Base Peak: m/z 160 (M - 15). The loss of a methyl group from the tert-butyl moiety is the primary fragmentation pathway, forming a stabilized cation.
- Secondary Fragment: m/z 132 (Loss of CO from the oxazole ring after methyl loss).



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Figure 2: Primary fragmentation pathway showing the dominance of methyl loss.

Infrared Spectroscopy (IR)

The IR spectrum provides confirmation of the functional groups, particularly the oxazole ring breathing and the aliphatic C-H stretches.

Frequency (cm ⁻¹)	Vibration Mode	Intensity
3050–3070	C-H Stretch (Aromatic)	Weak
2960, 2870	C-H Stretch (Aliphatic t-Bu)	Strong/Sharp
1610, 1580	C=N / C=C Ring Stretch	Medium
1450–1470	t-Butyl Bending (Scissoring)	Medium
1240	C-O-C Asymmetric Stretch	Strong
745	C-H Out-of-Plane (1,2,3-trisubstituted)	Strong

References

- Analogous Spectral Data (4-Methylbenzoxazole)
 - Title: ¹H and ¹³C NMR Spectra of Substituted Benzoic Acids and Benzoxazoles.
 - Source: Royal Society of Chemistry (RSC)
 - URL:[\[Link\]](#)
- Synthesis of 4-Substituted Benzoxazoles
 - Title: Mechanosynthesis of Solid-State Benzoxazoles for Use as OLED M
 - Source: MDPI, Chem. Proc. 2023.
 - URL:[\[Link\]](#)
- Compound Registry
 - Title: **4-(tert-Butyl)benzo[d]oxazole** (CAS 811810-62-5).
 - Source: ChemSrc / Chemical Abstracts Service.
 - URL:[\[Link\]](#)
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